

# Allyl alcohol-1-13C CAS number and molecular weight

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## Compound of Interest

Compound Name: Allyl alcohol-1-13C

Cat. No.: B1625885

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## Technical Data Sheet: Allyl Alcohol-1-13C

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for the isotopically labeled compound, **Allyl alcohol-1-13C**. This stable isotope-labeled analog of allyl alcohol is a valuable tool in various research applications, including metabolic studies, mechanistic investigations, and as an internal standard in mass spectrometry-based analyses.

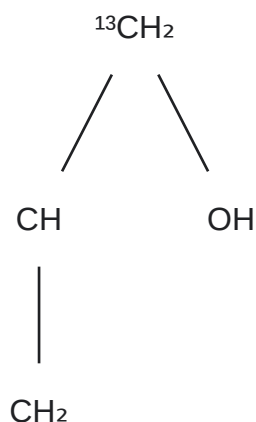
## Chemical Identity and Properties

The fundamental chemical identifiers and physical properties of **Allyl alcohol-1-13C** are summarized below. This data is essential for accurate experimental design, analysis, and interpretation.

Parameter	Value
Chemical Name	2-Propen-1-13C-1-ol
CAS Number	102781-45-3
Molecular Formula	H <sub>2</sub> C=CH <sup>13</sup> CH <sub>2</sub> OH
Molecular Weight	59.07 g/mol <a href="#">[1]</a> <a href="#">[2]</a>

## Molecular Structure

The structural formula of **Allyl alcohol-1-<sup>13</sup>C**, indicating the position of the Carbon-13 isotope, is presented below. The presence of the heavy isotope at the C1 position makes it distinguishable from its unlabeled counterpart by mass-sensitive analytical techniques.



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Caption: Molecular structure of **Allyl alcohol-1-<sup>13</sup>C**.

## Experimental Considerations

While detailed experimental protocols are application-specific, researchers utilizing **Allyl alcohol-1-<sup>13</sup>C** should consider the following:

- **Purity:** The isotopic and chemical purity of the material is critical for quantitative studies. The 99 atom % <sup>13</sup>C purity is a common standard.
- **Solvent Selection:** Allyl alcohol is miscible in water, and its solubility in various organic solvents should be confirmed based on the experimental requirements.
- **Safety:** Allyl alcohol is a flammable and toxic substance. All handling should be performed in a well-ventilated fume hood, with appropriate personal protective equipment. Refer to the Safety Data Sheet (SDS) for comprehensive safety information.

This technical guide provides the essential data for the procurement and application of **Allyl alcohol-1-13C** in a research and development setting. For specific experimental protocols, please refer to relevant published literature or established in-house methodologies.

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## References

- 1. Allyl alcohol (1- $\text{A}^1\text{A}^3\text{C}$ , 99%) 97% CP - Cambridge Isotope Laboratories, CLM-2043-0.1 [isotope.com]
- 2. Allyl alcohol-1-13C |  $\text{C}_3\text{H}_6\text{O}$  | CID 12239028 - PubChem [pubchem.ncbi.nlm.nih.gov]
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